

# Methyl 4-benzenesulfonamidobenzoate molecular weight and formula

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## Compound of Interest

Compound Name: Methyl 4-benzenesulfonamidobenzoate

Cat. No.: B182461

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## An In-Depth Technical Guide on Methyl 4-benzenesulfonamidobenzoate

For researchers, scientists, and professionals engaged in drug development, a precise understanding of a compound's fundamental physicochemical properties is paramount. This document provides a concise technical overview of **Methyl 4-benzenesulfonamidobenzoate**, focusing on its molecular weight and chemical formula.

## Physicochemical Data Summary

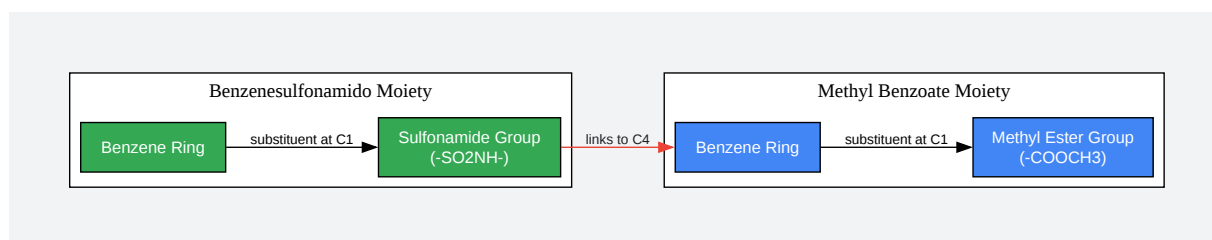
The essential molecular details of **Methyl 4-benzenesulfonamidobenzoate** are presented below.

Property	Value
Molecular Formula	C14H13NO4S
Molecular Weight	291.32 g/mol [1]

## Molecular Structure and Composition

**Methyl 4-benzenesulfonamidobenzoate** is a chemical compound with the formula C14H13NO4S.[1] Its molecular weight is 291.32 g/mol .[1] The structure of this molecule is

characterized by a methyl benzoate group where the benzene ring is substituted at the fourth position with a benzenesulfonamido group.



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Caption: Logical relationship of **Methyl 4-benzenesulfonamidobenzoate**'s core components.

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## References

- 1. Methyl 4-benzenesulfonamidobenzoate | 107920-79-6 | Benchchem [benchchem.com]
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